

Application Note & Protocol: Sonogashira Coupling of Hept-5-en-1-yne with Iodobenzene

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Compound of Interest

Compound Name: Hept-5-en-1-yne

Cat. No.: B15418405

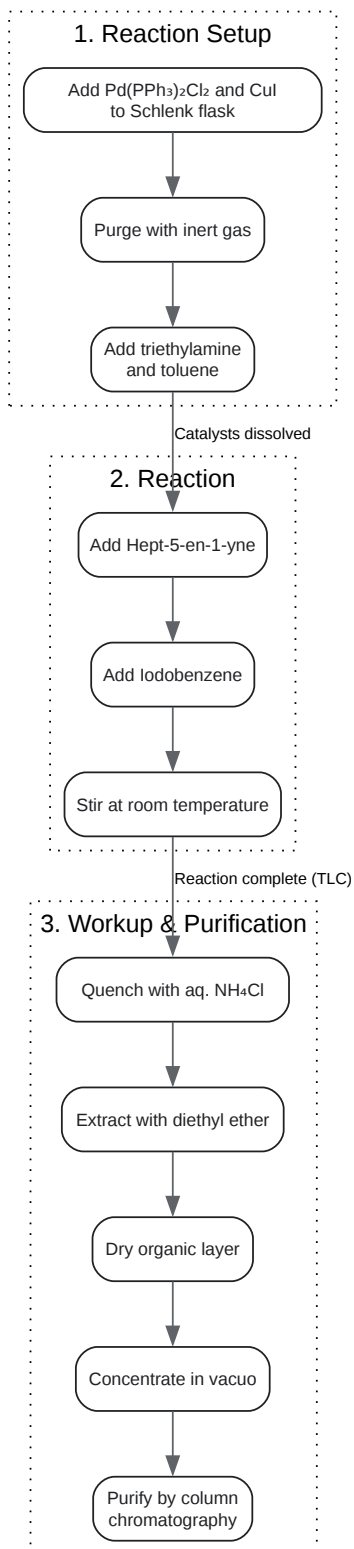
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Introduction

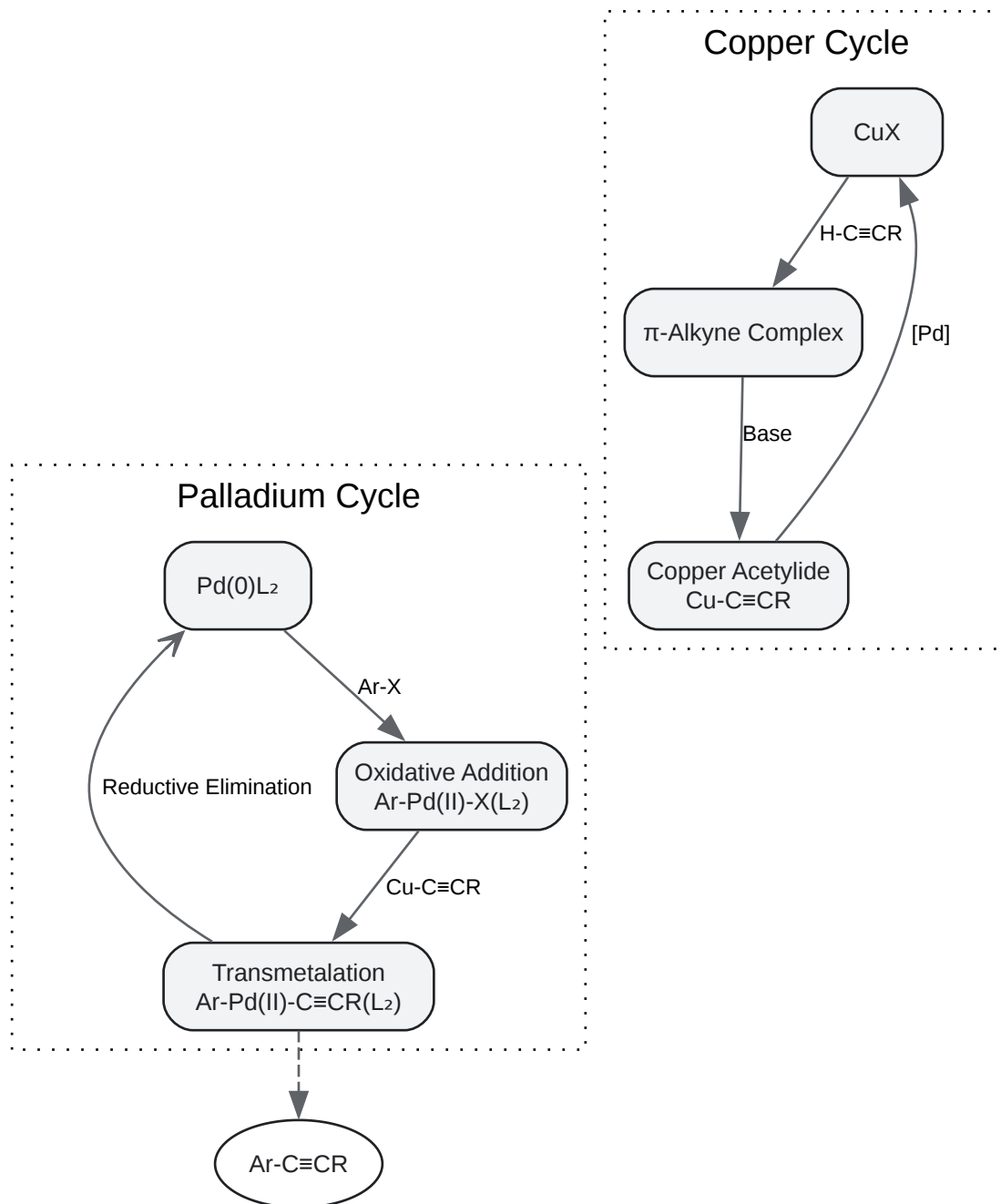
The Sonogashira cross-coupling reaction is a powerful and widely utilized method in organic synthesis for the formation of carbon-carbon bonds between terminal alkynes and aryl or vinyl halides.[1][2][3] This reaction typically employs a palladium catalyst, a copper(I) co-catalyst, and an amine base.[1][2][3][4] The mild reaction conditions allow for the coupling of complex molecules, making it a valuable tool in the synthesis of natural products, pharmaceuticals, and organic materials.[2] This application note provides a detailed experimental procedure for the Sonogashira coupling of **Hept-5-en-1-yne** with iodobenzene to synthesize (E)-hept-5-en-1-ynyl)benzene.

Reaction Scheme

Experimental Workflow for Sonogashira Coupling



Sonogashira Catalytic Cycle



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References

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